

Personal protective equipment for handling 4-Ethyloctanoic acid

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Compound of Interest

Compound Name: 4-Ethyloctanoic acid

Cat. No.: B107198

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Essential Safety and Handling Guide for 4-Ethyloctanoic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Ethyloctanoic acid** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Identification and Safety Precautions

4-Ethyloctanoic acid is classified as an irritant.[1] It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2][3][4]

Signal Word: Warning[2]

Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][3]
- P264: Wash face, hands, and any exposed skin thoroughly after handling.[3]
- P271: Use only outdoors or in a well-ventilated area.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2][3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3]
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[3]
- P501: Dispose of contents/container to an approved waste disposal plant.[3]

Personal Protective Equipment (PPE)

When handling **4-Ethyl octanoic acid**, the following personal protective equipment is mandatory:

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.[2]
Hand Protection	Nitrile or butyl rubber gloves.[5]
Skin Protection	A lab coat or an acid-resistant suit made of PVC or neoprene.[5]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors. A dust mask type N95 (US) may be suitable in some situations.[2][5]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for the safe handling of **4-Ethyl octanoic acid** from preparation to use.

- Preparation:
 - Ensure the work area is well-ventilated, preferably within a chemical fume hood.
 - Confirm that an eyewash station and safety shower are readily accessible.
 - Don all required personal protective equipment (PPE) as specified in the table above.
- Handling:
 - Avoid direct contact with the skin, eyes, and clothing.
 - Do not inhale vapors or mists.
 - Use only non-sparking tools if the substance is being handled in a manner that could generate static electricity.
 - Keep the container tightly closed when not in use.
- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[3] Seek immediate medical attention.[6]
 - Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. [3] If skin irritation persists, call a physician.[3] Remove and wash contaminated clothing before reuse.[4]
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[3][7] Get medical attention if symptoms occur.[3]
 - Ingestion: Clean mouth with water and drink plenty of water afterward.[3] Do NOT induce vomiting.[6] Call a physician or poison control center immediately.

Disposal Plan

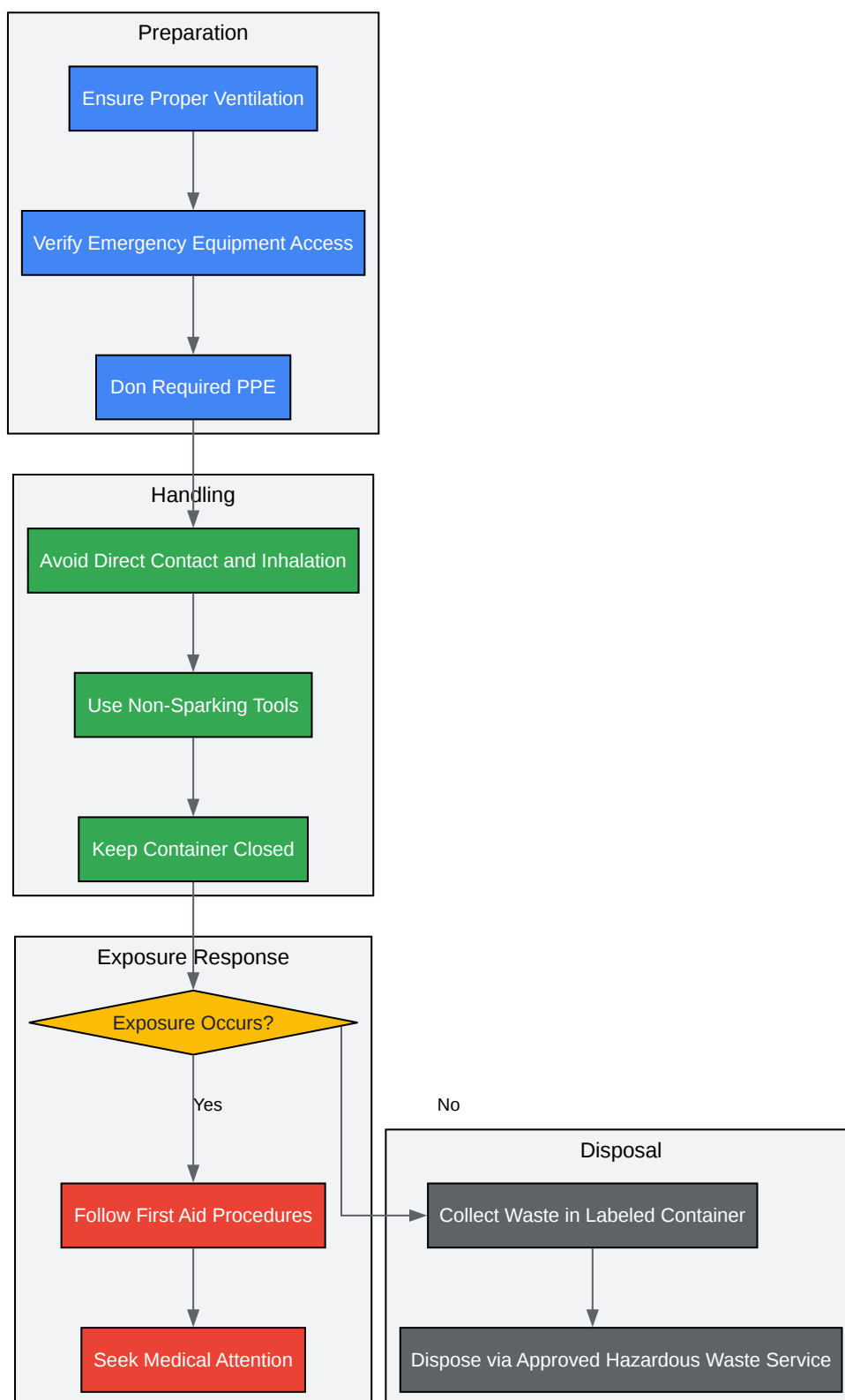
All waste materials containing **4-Ethyl octanoic acid** must be disposed of in accordance with local, state, and federal regulations.

- Waste Collection:
 - Collect all waste, including unused material and contaminated items (e.g., gloves, absorbent pads), in a designated, labeled, and sealed container.
 - Do not mix with other waste streams unless explicitly permitted.
- Disposal:
 - Dispose of the waste container through an approved hazardous waste disposal company.
 - Do not dispose of it down the drain or in the regular trash.

Quantitative Data

Property	Value
Molecular Formula	C ₁₀ H ₂₀ O ₂
Molecular Weight	172.26 g/mol [1]
Boiling Point	163 °C (lit.)[8]
Density	0.904 g/mL at 25 °C (lit.)[9]
Refractive Index	n _{20/D} 1.439 (lit.)
Storage Temperature	Room Temperature, in a dry and well-ventilated place.[3][10]

Safe Handling Workflow



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